

A Comprehensive Technical Guide to 4-Methylbenzenethiol: Synonyms, Properties, and Experimental Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylbenzenethiol

Cat. No.: B089573

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This technical guide provides an in-depth overview of **4-methylbenzenethiol**, a versatile organosulfur compound widely utilized in chemical synthesis and materials science. This document is intended for researchers, scientists, and professionals in drug development, offering a centralized resource on its nomenclature, physicochemical properties, and key experimental procedures.

Nomenclature and Identification

4-Methylbenzenethiol is known by a variety of names in scientific literature and chemical databases. Its systematic and common names, along with key identifiers, are crucial for accurate literature searches and unambiguous identification.^{[1][2][3][4][5][6]} The compound is structurally characterized by a benzene ring substituted with a methyl group and a thiol group at the para position (position 4).

Synonyms and Alternative Names

The most frequently encountered synonyms for **4-methylbenzenethiol** include:

- p-Thiocresol^{[1][3][4][5][6][7]}
- p-Toluenethiol^{[1][3][4][8]}
- 4-Mercaptotoluene^{[1][4]}

- 4-Methylthiophenol[1][4]
- p-Tolyl mercaptan[1][3]
- Toluene-4-thiol[1][3]
- 1-Mercapto-4-methylbenzene[1][2][3]

A more extensive list of depositor-supplied synonyms can be found in databases such as PubChem.[1][6]

Chemical Identifiers

For precise identification, the following identifiers are used:

Identifier Type	Value	Reference(s)
CAS Number	106-45-6	[1][9]
EC Number	203-399-1	[1]
IUPAC Name	4-methylbenzenethiol	[1][8]
InChI	InChI=1S/C7H8S/c1-6-2-4-7(8)5-3-6/h2-5,8H,1H3	[1]
InChIKey	WLHCBQAPPJAULW-UHFFFAOYSA-N	[1]
SMILES	<chem>CC1=CC=C(C=C1)S</chem>	[1]
Molecular Formula	C7H8S	[1][3][9]
UNII	6L2WW9XYZO	[1]

Physicochemical and Spectroscopic Data

The physical, chemical, and spectral properties of **4-methylbenzenethiol** are essential for its handling, characterization, and application in experimental work.

Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Weight	124.21 g/mol	[1]
Appearance	White to yellow crystalline solid with a strong, unpleasant odor.	[1][2][4]
Melting Point	41-44 °C	[1][4]
Boiling Point	195 °C at 760 mmHg	[1][4]
Flash Point	68 °C (154.4 °F) - closed cup	[1]
Solubility	Insoluble in water; soluble in alcohol and ether.	[1][2][4]
Vapor Pressure	0.8 mmHg at 25 °C; 10 mmHg at 71 °C	[1][4]
Vapor Density	6.2 (vs air)	
pKa	6.82 at 25 °C	[1]
LogP	2.9	[1]

Spectroscopic Data

Spectroscopy Type	Key Features and Data Source	Reference(s)
^1H NMR	Data available in the Varian Associates NMR Spectra Catalogue.	[1]
^{13}C NMR	Spectral data available from SpringerMaterials.	[1]
Mass Spectrometry	GC-MS data available in the NIST Mass Spectrometry Data Center.	[1][8]
Infrared (IR) Spectroscopy	Spectra available from the Coblenz Society Spectral Collection and Aldrich Library of Infrared Spectra.	[1][8]
UV Spectroscopy	Max absorption at 271 nm ($\log \epsilon = 3.3$) and 278 nm ($\log \epsilon = 3.3$) in cyclohexane.	[1]

Experimental Protocols

Detailed methodologies for the synthesis and purification of **4-methylbenzenethiol** are critical for obtaining high-purity material for research and development.

Synthesis of 4-Methylbenzenethiol

Two common laboratory-scale synthesis methods are outlined below.

This classic method involves the reduction of a sulfonyl chloride to a thiol using a reducing agent like zinc dust in an acidic medium. While a specific protocol for the p-toluene derivative is not detailed in the immediate search results, a general procedure for preparing thiophenol from benzenesulfonyl chloride can be adapted.

Experimental Protocol:

- **Preparation of Reaction Mixture:** In a large round-bottomed flask equipped with a mechanical stirrer and set in an ice-salt bath, place 7.2 kg of cracked ice and slowly add 2.4 kg of concentrated sulfuric acid. Maintain the temperature between -5 °C and 0 °C.
- **Addition of Sulfonyl Chloride:** Gradually add 3.4 moles of p-toluenesulfonyl chloride to the cold acid mixture over 30 minutes, ensuring the temperature does not rise.
- **Reduction with Zinc Dust:** Add 1.2 kg of zinc dust in portions, maintaining the temperature at or below 0 °C. This addition typically takes about 30 minutes.
- **Reaction Completion:** After the addition of zinc dust is complete, allow the reaction to proceed. The mixture is then heated to boiling under reflux with continued stirring until the solution becomes clear.
- **Work-up and Isolation:** The reaction mixture is then subjected to steam distillation. The distillate, containing the crude **4-methylbenzenethiol**, is collected.
- **Purification:** The crude product is separated from the aqueous layer, dried over a suitable drying agent (e.g., anhydrous sodium sulfate), and purified by fractional distillation under reduced pressure.

A patented method describes the synthesis from 4-methylbenzenesulfonamide using ammonium formate as a reducing agent.

Experimental Protocol:

- **Reactant Mixture:** Mix 8.5g (approx. 0.05 mol) of 4-methylbenzenesulfonamide with 12.0g (approx. 0.19 mol) of ammonium formate in a reaction vessel.^[10]
- **Heating:** Heat the mixture to 180 °C for 5 hours.^[10] During the reaction, water generated is continuously removed.^[10]
- **Cooling and Acidification:** After the reaction is complete, cool the mixture to 80 °C.^[10] Add 10% (w/v) dilute hydrochloric acid to adjust the pH to 2.^[10]
- **Purification:** The product, **4-methylbenzenethiol**, is then isolated and purified by rectification (distillation).^[10] The reported yield is approximately 71.8%.^[10]

Purification by Crystallization

For obtaining high-purity crystalline **4-methylbenzenethiol**, recrystallization is an effective method.

Experimental Protocol:

- **Dissolution:** Dissolve the crude **4-methylbenzenethiol** in a minimal amount of hot petroleum ether (boiling range 40-70 °C).
- **Crystallization:** Allow the solution to cool slowly to room temperature, and then cool further in an ice bath to induce crystallization.
- **Isolation:** Collect the crystals by vacuum filtration.
- **Drying:** Wash the crystals with a small amount of cold petroleum ether and dry them under vacuum.

Chemical Reactivity and Applications

4-Methylbenzenethiol is a valuable intermediate in organic synthesis. Its thiol group is nucleophilic and readily undergoes various transformations.

Key Reactions

- **Oxidation to Disulfide:** The thiol group can be oxidized, often by air, to form the corresponding disulfide, 4,4'-dimethyldiphenyl disulfide. This reaction is fundamental in the study of thiol chemistry.
- **Palladium-Catalyzed Cross-Coupling:** It is used as a reactant in palladium-catalyzed coupling reactions with aryl halides or sulfonates to form diaryl sulfides.^[2] This is a powerful method for constructing C-S bonds.
- **Formation of Self-Assembled Monolayers (SAMs):** The thiol group has a strong affinity for gold surfaces, enabling the formation of highly ordered self-assembled monolayers. These SAMs are extensively studied in materials science and nanotechnology.

Applications

- **Chemical Intermediate:** It serves as a precursor in the synthesis of pharmaceuticals, dyes, and other specialty chemicals.[\[1\]](#)[\[2\]](#)[\[9\]](#)
- **Dermatological Agent and Antiseptic:** Some sources indicate its use as a dermatologic agent and antiseptic.[\[1\]](#)
- **Latex Manufacturing:** It has been used as a bleach in the manufacturing of latex.[\[1\]](#)

Safety and Toxicology

4-Methylbenzenethiol is a hazardous substance and must be handled with appropriate safety precautions.

Hazard Identification

- **Pictograms:** GHS07 (Exclamation Mark)
- **Signal Word:** Warning
- **Hazard Statements:** H319 (Causes serious eye irritation). It is also harmful if swallowed, in contact with skin, or if inhaled, and is irritating to the respiratory system and skin.[\[9\]](#)
- **Personal Protective Equipment:** Safety goggles, chemical-resistant gloves, and a dust mask (type N95) are recommended.

Toxicity Data

Test	Species	Route	Value	Reference(s)
LD50	Mouse	Intraperitoneal	200 mg/kg	[4] [9]

Visualizing Chemical Pathways

Graphviz diagrams are provided to illustrate key logical and experimental workflows related to **4-methylbenzenethiol**.

Synthesis Workflow from p-Toluenesulfonyl Chloride

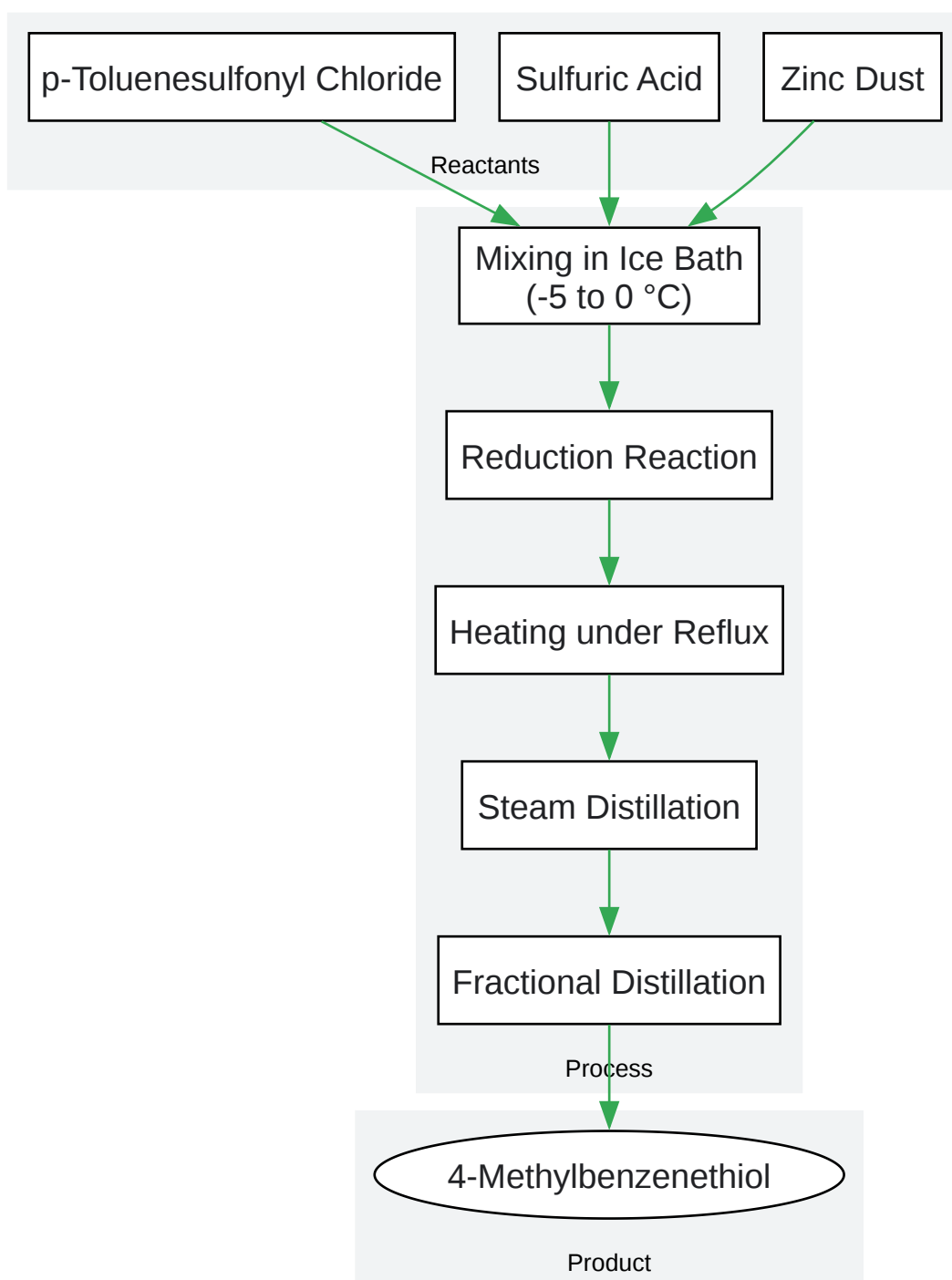


Figure 1. General Workflow for the Synthesis of 4-Methylbenzenethiol via Reduction.

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Caption: General Workflow for the Synthesis of **4-Methylbenzenethiol** via Reduction.

Key Reactions of 4-Methylbenzenethiol

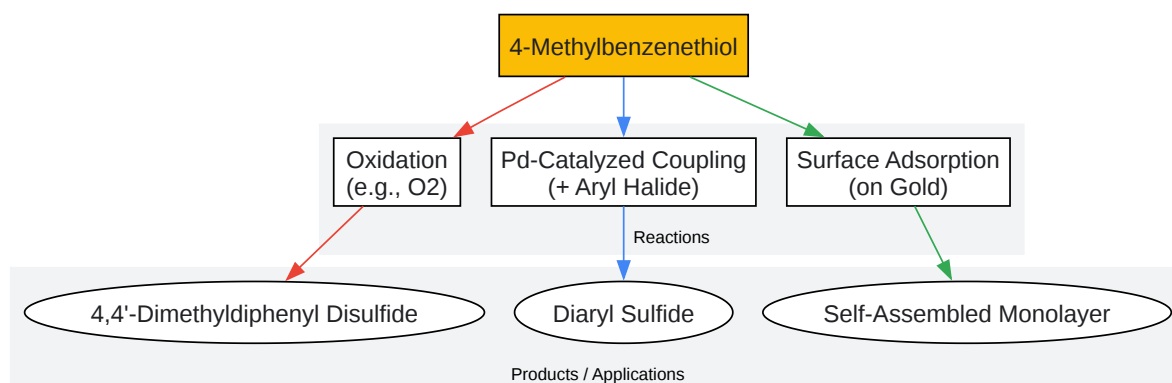


Figure 2. Key Chemical Reactions of 4-Methylbenzenethiol.

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Caption: Key Chemical Reactions of **4-Methylbenzenethiol**.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4-Methylbenzenethiol: Synonyms, Properties, and Experimental Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089573#synonyms-and-alternative-names-for-4-methylbenzenethiol-in-literature]

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